

Protocols for dissolving and storing GSK3335103 for research

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Compound of Interest

Compound Name: GSK3335103

Cat. No.: B15584887

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Application Notes and Protocols for GSK3335103

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **GSK3335103**, a potent and orally bioavailable non-peptide inhibitor of the $\alpha\text{v}\beta 6$ integrin. The information is intended to guide researchers in preparing this compound for in vitro and in vivo preclinical studies.

Introduction

GSK3335103 is a small molecule inhibitor that targets the $\alpha\text{v}\beta 6$ integrin, a key activator of transforming growth factor-beta (TGF- β), which plays a crucial role in the pathogenesis of fibrosis.^{[1][2]} Due to its therapeutic potential in fibrotic diseases, consistent and accurate preparation of **GSK3335103** solutions is critical for reliable experimental outcomes. These protocols outline the recommended procedures for dissolving and storing the compound to maintain its stability and activity.

Physicochemical and Solubility Data

A summary of the physical and chemical properties of **GSK3335103** is provided in the table below. Understanding these properties is essential for proper handling and preparation.

Property	Value	Reference
Molecular Weight	485.60 g/mol	[3]
Chemical Formula	C ₂₇ H ₃₆ FN ₃ O ₄	[3]
Appearance	Solid powder	[4]
pKi	9.96 for αvβ6 integrin	[4]
pIC ₅₀	8.0	[5]
Solubility in DMSO	10 mM	[4]
Solubility in Physiological Media	>2 mg/mL	[3]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **GSK3335103** in dimethyl sulfoxide (DMSO), a common solvent for organic compounds used in biological research.

Materials:

- **GSK3335103** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **GSK3335103** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **GSK3335103** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.856 mg of **GSK3335103**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **GSK3335103** powder. For a 10 mM solution, if you weighed 4.856 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary.^[6]
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for long-term storage (months to years). For short-term storage (days to weeks), aliquots can be kept at 4°C.^[3]

Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into aqueous cell culture media to prepare working solutions for in vitro experiments. It is crucial to minimize the final concentration of DMSO to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **GSK3335103** stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and micropipettes

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM **GSK3335103** stock solution at room temperature.

- **Intermediate Dilution (Optional but Recommended):** To avoid precipitation of the compound, it is advisable to perform an intermediate dilution in cell culture medium. For example, dilute the 10 mM stock solution 1:100 in pre-warmed (37°C) cell culture medium to obtain a 100 µM intermediate solution.
- **Final Dilution:** Further dilute the intermediate solution to the desired final concentration in the cell culture medium that will be added to the cells. For example, to achieve a final concentration of 1 µM, add 10 µL of the 100 µM intermediate solution to 990 µL of cell culture medium.
- **Mixing and Application:** Gently mix the final working solution and immediately add it to the cell cultures.
- **Solvent Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. The final DMSO concentration should typically be kept below 0.5% (v/v) to minimize effects on the cells.

Storage and Stability

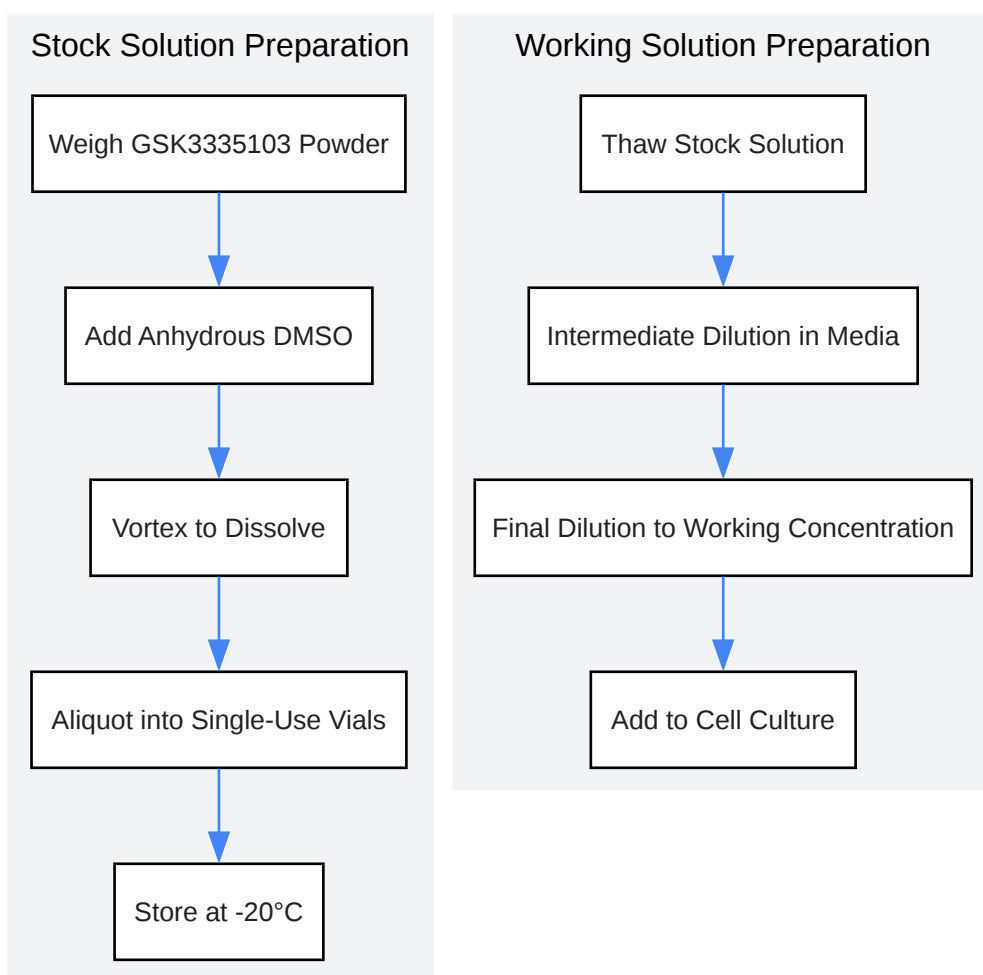
Proper storage of **GSK3335103** is essential to maintain its chemical integrity and biological activity.

Condition	Recommendation	Duration	Reference
Solid Powder	Store at -20°C in a dry and dark place.	Long-term (months to years)	[3]
Store at 0-4°C in a dry and dark place.	Short-term (days to weeks)	[3]	
DMSO Stock Solution	Store in single-use aliquots at -20°C. Avoid repeated freeze-thaw cycles.	Long-term (months)	[4][6]
Store at 4°C.	Short-term (weeks)	[3]	
Aqueous Working Solutions	Prepare fresh for each experiment and use immediately. Do not store aqueous solutions.	N/A	

The compound is stable for several weeks during shipping at ambient temperature.[3]

Visualizations

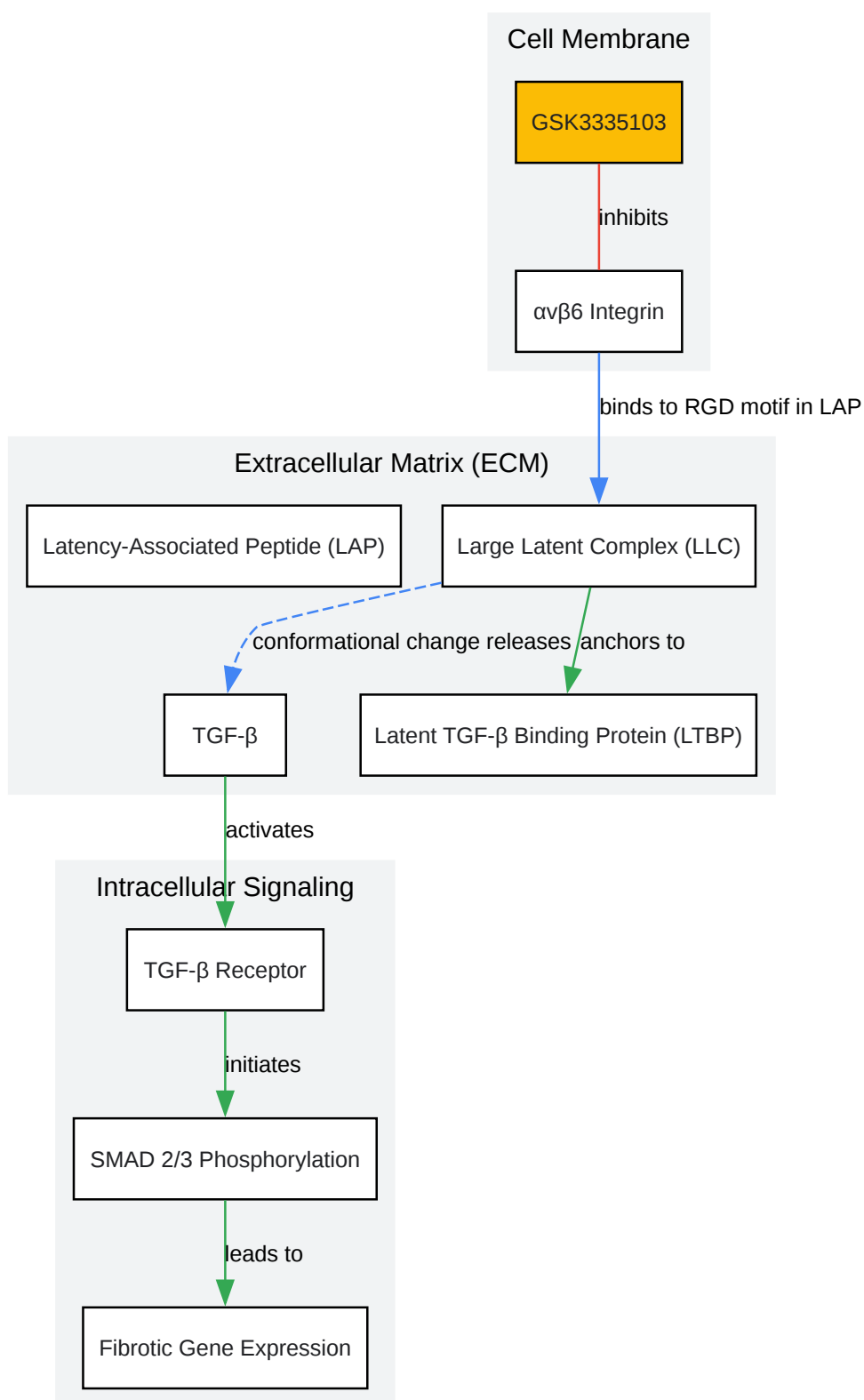
Workflow for Preparation of GSK3335103 Solutions



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Caption: Workflow for preparing **GSK3335103** stock and working solutions.

Signaling Pathway of $\alpha\text{v}\beta 6$ Integrin-Mediated TGF- β Activation



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Caption: **GSK3335103** inhibits αvβ6 integrin-mediated activation of TGF-β.

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